

Technical Monograph: (R)-(+)-1,2-Epoxy-9-decene Characterization & Synthesis

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Compound of Interest

Compound Name: (R)-(+)-1,2-Epoxy-9-decene

CAS No.: 137310-67-9

Cat. No.: B155321

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Executive Summary

(R)-(+)-1,2-Epoxy-9-decene is a bifunctional chiral building block characterized by a terminal epoxide and a distal vinyl group. Its utility lies in its orthogonality: the epoxide allows for regiospecific and stereospecific ring-opening (nucleophilic attack at C1), while the terminal alkene remains available for olefin metathesis or further functionalization.

This guide provides a definitive reference for the identification, purity assessment, and synthesis of the (R)-enantiomer. The spectroscopic data presented distinguishes the specific enantiomer from the racemate through optical rotation and chiral gas chromatography, while standard NMR/IR data confirms structural connectivity.

Chemical Identity & Physical Properties[1][2][3][4][5][6]

Property	Specification
IUPAC Name	(2R)-2-(oct-7-en-1-yl)oxirane
Molecular Formula	C ₁₀ H ₁₈ O
Molecular Weight	154.25 g/mol
Appearance	Clear, colorless liquid
Density	0.86 g/mL at 25 °C
Boiling Point	212 °C (atm); 80 °C (15 mmHg)
Chirality	(R)-Enantiomer
Optical Rotation	(neat)

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H NMR spectrum is characterized by two distinct zones of unsaturation: the terminal vinyl group (downfield) and the strained epoxide ring (mid-field).

Table 1: ¹H NMR Data (CDCl₃, 400 MHz)

Position	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment
H-9	5.81	ddt	1H		Internal Vinyl
H-10	4.92 – 5.02	m	2H	-	Terminal Vinyl
H-2	2.90	m	1H	-	Epoxide Methine
H-1a	2.74	dd	1H		Epoxide Methylene (trans)
H-1b	2.46	dd	1H		Epoxide Methylene (cis)
H-8	2.04	q	2H		Allylic Methylene
H-3 to H-7	1.30 – 1.55	m	10H	-	Alkyl Chain

Table 2: ¹³C NMR Data (CDCl₃, 100 MHz)

Shift (ppm)	Type	Assignment
139.0	CH	C-9 (Internal Vinyl)
114.2	CH ₂	C-10 (Terminal Vinyl)
52.4	CH	C-2 (Epoxide Methine)
47.1	CH ₂	C-1 (Epoxide Methylene)
33.7	CH ₂	C-8 (Allylic)
32.5	CH ₂	C-3 (to epoxide)
28.8 - 29.7	CH ₂	C-4, C-5, C-6, C-7 (Chain)

Infrared (IR) & Mass Spectrometry (MS)

- FT-IR (Neat):
 - 3077 cm⁻¹: C-H stretch (alkene).
 - 2925, 2855 cm⁻¹: C-H stretch (alkyl, strong).
 - 1640 cm⁻¹: C=C stretch (terminal alkene).[1]
 - 1260 cm⁻¹: C-O symmetric ring breathing (epoxide).
 - 910, 830 cm⁻¹: C-O asymmetric ring deformation (characteristic of terminal epoxides).
- EI-MS (70 eV):
 - m/z 154 [M]⁺: Molecular ion (weak).
 - m/z 139 [M-15]⁺: Loss of methyl (rare in linear chains, but possible).
 - m/z 55, 41: Base peaks (hydrocarbon fragments)

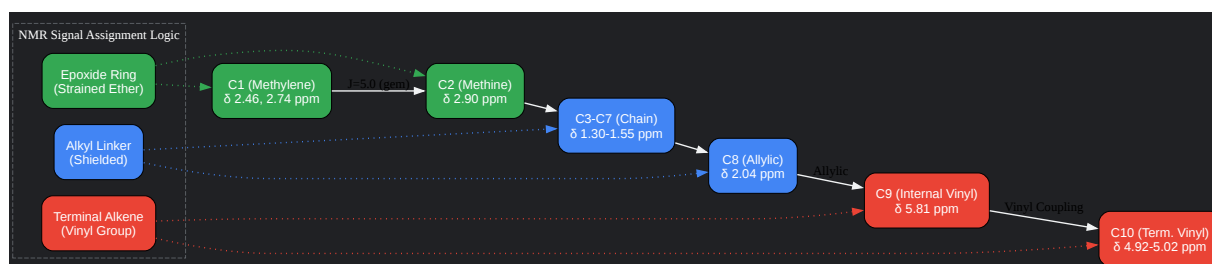
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- m/z 71, 81: Characteristic alkene fragments.

Structural Visualization (NMR Logic)

The following diagram illustrates the logical assignment of NMR signals to the molecular structure, highlighting the distinct chemical environments.



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Figure 1: Correlation of ^1H NMR chemical shifts to specific carbon positions in **(R)-(+)-1,2-Epoxy-9-decene**.

Enantiomeric Analysis & Purity

Distinguishing the (R)-enantiomer from the racemate requires chiral analytical techniques. Standard NMR is insufficient without chiral shift reagents.

Optical Rotation

The specific rotation is the primary bulk indicator of enantiomeric excess (ee).

- Target Value:

(neat).

- Note: A value near

indicates a racemic mixture. Negative values indicate the (S)-enantiomer.

Chiral Gas Chromatography (GC)

To determine exact enantiomeric excess (% ee), use Chiral GC.

- Column:

-Cyclodextrin derivative (e.g., Cyclodex-B or equivalent).

- Method: Isothermal or slow ramp (

).

- Retention: The (R)-enantiomer typically elutes after the (S)-enantiomer on standard Cyclodex columns, but this must be validated with a racemic standard.

Synthesis Protocol: Hydrolytic Kinetic Resolution (HKR)

The most robust method to obtain high-purity **(R)-(+)-1,2-epoxy-9-decene** is via the Hydrolytic Kinetic Resolution of the racemic epoxide using a Cobalt-Salen catalyst (Jacobsen's method).

Reaction Scheme

Step-by-Step Protocol

- Precursor Synthesis: Epoxidize 1,9-decadiene using m-CPBA in dichloromethane (DCM) at 0°C. Quench with

, wash with

, and distill to obtain racemic 1,2-epoxy-9-decene.

- Catalyst Activation: Dissolve

-Co(salen) oligomeric catalyst (0.5 mol%) in toluene. Add acetic acid (2 eq relative to Co) and stir open to air for 1 hour to generate the active Co(III) species. Concentrate to dryness.

- HKR Reaction:

- Mix racemic 1,2-epoxy-9-decene (1.0 eq) with the activated catalyst (0.5 mol%).

- Cool to 0°C.[\[2\]](#)

- Add water (0.55 eq) dropwise.

- Allow to warm to room temperature and stir for 12-24 hours.

- Workup & Purification:

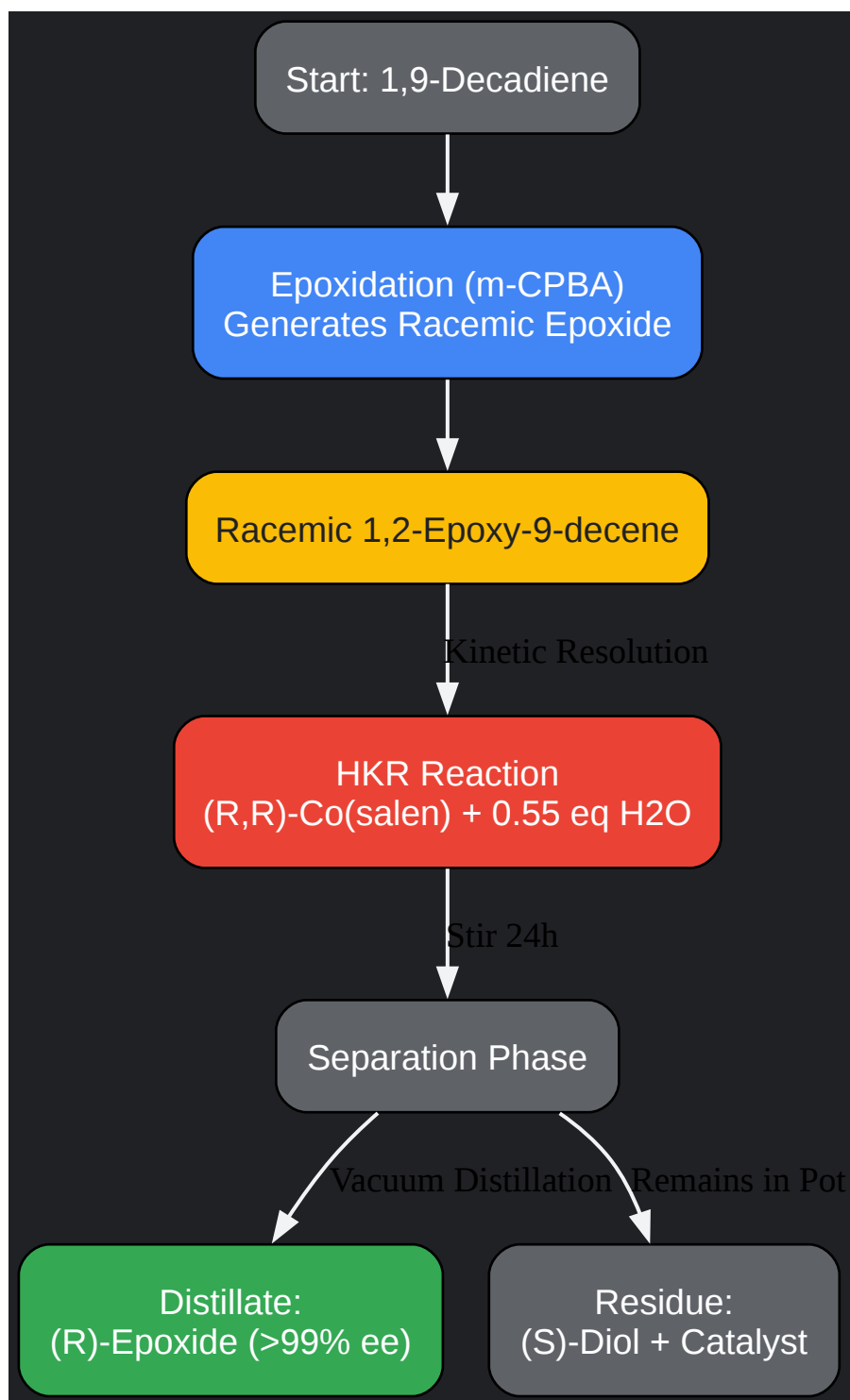
- The reaction mixture will separate into two phases (or become a slurry) as the (S)-diol forms.

- Distillation: This is the critical separation step. The (R)-epoxide is volatile, while the (S)-diol and catalyst are not.

- Distill under reduced pressure (0.3 mmHg, ~40°C).

- Result: The distillate is **(R)-(+)-1,2-epoxy-9-decene** (>99% ee).

Workflow Diagram



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Figure 2: Workflow for the isolation of (R)-1,2-epoxy-9-decene via Hydrolytic Kinetic Resolution.

Handling & Stability

- Storage: Store at 2-8°C. Epoxides are sensitive to acid-catalyzed ring opening.
- Incompatibility: Avoid strong acids, amines, and strong nucleophiles unless reaction is intended.
- Safety: Causes skin irritation and serious eye damage (H315, H318).[3] Use standard PPE.

References

- Sigma-Aldrich.(R)-(+)-1,2-Epoxy-9-decene Product Specification & MSDS. CAS 137310-67-9.[3][4] [Link](#)
- Schaus, S. E., et al. "Highly Selective Hydrolytic Kinetic Resolution of Terminal Epoxides Catalyzed by Chiral (salen)CoIII Complexes." Journal of the American Chemical Society, 2002, 124(7), 1307-1315.[2] [Link](#)
- PubChem.Compound Summary: (R)-(+)-1,2-Epoxy-9-decene.[3] CID 7018005.[3] [Link](#)
- Biosynth.1,2-Epoxy-9-decene Technical Data. [Link](#)

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